

# Application Notes and Protocols for Fungicide5 in Wheat Studies

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#### Introduction

**Fungicide5** is a novel, broad-spectrum systemic fungicide developed for the control of major foliar and head diseases in wheat. It features a dual-mode of action, combining a potent triazole (Group 3 Fungicide) and a next-generation strobilurin (Group 11 Fungicide). This combination provides both curative and preventative activity, protecting wheat crops from key pathogens, thereby safeguarding yield and grain quality. These application notes provide detailed protocols for researchers and scientists to evaluate and utilize **Fungicide5** in wheat studies.

# Application Notes Target Diseases

**Fungicide5** is effective against a range of economically important fungal diseases in wheat. Prophylactic and early curative applications are crucial for optimal performance.

- Leaf Blotch Complex: Including Septoria Tritici Blotch (Zymoseptoria tritici) and Stagonospora Nodorum Blotch (Parastagonospora nodorum).[1][2][3][4]
- Rusts: Including Stripe Rust (Puccinia striiformis), Leaf Rust (Puccinia triticina), and Stem Rust (Puccinia graminis).[1][2][5][6]
- Powdery Mildew (Blumeria graminis f. sp. tritici).[1][2][3]



 Fusarium Head Blight (Scab) (Fusarium graminearum), a major target for reducing both yield loss and mycotoxin (DON) contamination.[1][6][7][8]

#### **Resistance Management**

To ensure the long-term efficacy of **Fungicide5** and mitigate the risk of fungicide resistance, the following strategies are recommended:

- Limit Applications: Do not apply **Fungicide5** more than twice per growing season.[9][10][11]
- Alternate Modes of Action: If more than two fungicide applications are necessary for a season-long program, rotate with fungicides from different FRAC groups.
- Optimal Dosage: Use the recommended dose rates. Using lower-than-label rates can select for less sensitive fungal populations.[5][9]
- Integrated Pest Management (IPM): Incorporate **Fungicide5** into an IPM program that includes resistant wheat varieties, crop rotation, and management of crop residues.[2][6][7]

#### **Recommended Dosage and Application Timing**

Application timing is critical and should be aligned with wheat growth stages (GS) to target specific diseases effectively. The flag leaf, which can contribute up to 90% of the plant's energy for grain fill, is a primary target for protection.[8] The most important application timings are at flag leaf emergence (T2) and flowering (T3).[5][12]

Table 1: Fungicide5 Application Rates and Timings



Application Timing (Growth Stage)	Target Diseases	Application Rate (fl oz/acre)	Application Rate (mL/hectare)	Notes
T0 (GS 24-30)	Early Powdery Mildew, Stripe Rust	4.0 - 5.5	290 - 400	Recommended only for high-risk situations with susceptible varieties and early disease onset.[5]
T1 (GS 31-33; Leaf 3 Emerged)	Septoria Leaf Blotch, Rusts	5.5 - 7.0	400 - 510	Protects the newly emerged Leaf 3. Timing is critical for Septoria control.
T2 (GS 39; Flag Leaf Emerged)	Septoria Leaf Blotch, Rusts	7.0 - 8.5	510 - 620	The most critical application for protecting the flag leaf and maximizing yield potential.[5][8]
T3 (GS 61-65; Early Flowering)	Fusarium Head Blight (Scab), Late Season Leaf Diseases	8.5 - 10.0	620 - 730	Essential for suppressing FHB and reducing deoxynivalenol (DON) mycotoxin levels.[1][8][12]

# **Experimental Protocols**

## **Protocol 1: Field Efficacy Trial for Fungicide5**

#### Methodological & Application



Objective: To evaluate the efficacy of **Fungicide5** at different dosages and application timings on disease control, yield, and grain quality of winter wheat.

- 1. Experimental Design:
- Design: Randomized Complete Block Design (RCBD) with four replicates.[14]
- Plot Size: 10 ft x 30 ft (3 m x 9 m).
- Wheat Variety: Select a variety known to be susceptible to the target diseases prevalent in the region (e.g., Fusarium Head Blight, Septoria).[7][15]
- 2. Treatments:
- Untreated Control (UTC).
- Fungicide5 at 7.0 fl oz/acre applied at GS 39 (Flag Leaf).
- Fungicide5 at 8.5 fl oz/acre applied at GS 61 (Early Flowering).
- Fungicide5 Program: 7.0 fl oz/acre at GS 39 followed by 8.5 fl oz/acre at GS 61.
- Competitor/Reference Fungicide (Standard commercial treatment).
- 3. Application:
- Equipment: CO2-pressurized backpack sprayer with flat-fan nozzles calibrated to deliver 20 gallons per acre (GPA).
- Procedure: Ensure uniform coverage of the foliage. For the T3 application targeting
   Fusarium Head Blight, use forward- and backward-facing nozzles to ensure coverage of the
   wheat head.[16]
- 4. Data Collection and Assessment:
- Disease Severity: Assess disease on the flag leaf (for Septoria and rusts) and on the wheat heads (for FHB) at 14 and 21 days after the final application. Use a percentage scale to rate the area affected.

#### Methodological & Application





- Yield: Harvest the center of each plot using a small-plot combine and adjust grain weight to 13.5% moisture content. Calculate yield in bushels per acre.[7][17]
- · Grain Quality:
  - Test Weight: Measure the volume weight of the harvested grain (lbs/bushel).[7][18]
  - DON Analysis: Collect a subsample of grain from each plot for deoxynivalenol (DON/vomitoxin) analysis using ELISA or gas chromatography.[6][7]
- 5. Statistical Analysis:
- Analyze data using Analysis of Variance (ANOVA).
- Use a mean separation test (e.g., Tukey's HSD at α=0.05) to determine significant differences between treatment means for disease severity, yield, and quality parameters.

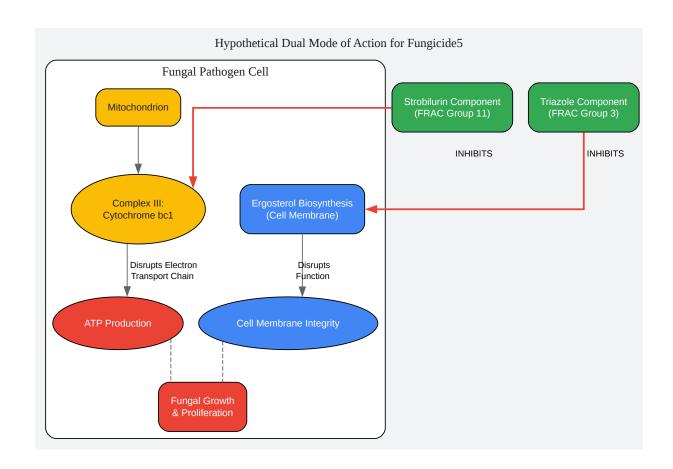
Table 2: Hypothetical Field Trial Results for Fungicide5



Treatment	Application Timing (GS)	Flag Leaf Disease (%)	FHB Index (%)	Yield (bu/ac)	DON (ppm)
Untreated Control	-	35.2 a	28.5 a	75.1 d	5.8 a
Fungicide5 (7.0 fl oz/ac)	39	8.1 c	22.3 b	89.3 c	4.1 b
Fungicide5 (8.5 fl oz/ac)	61	15.6 b	4.5 d	94.5 b	1.2 d
Fungicide5 Program	39 & 61	3.4 d	3.9 d	102.7 a	0.9 d
Reference Fungicide	39 & 61	9.5 c	8.2 c	92.1 b	2.5 c
Means within a column followed by the same letter are not significantly different (P > 0.05).					

### **Visualizations**

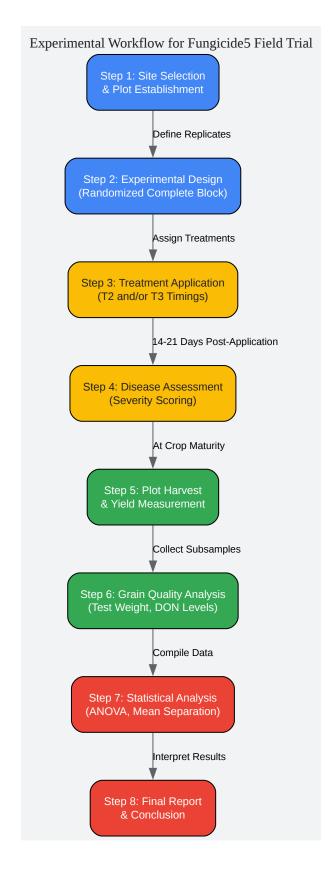




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Caption: Hypothetical signaling pathway of **Fungicide5**.





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Caption: Experimental workflow for a **Fungicide5** field trial.



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